

An In-depth Technical Guide to the Physical Properties of Methyl Tridecanoate

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Compound of Interest

Compound Name: *Methyl tridecanoate*

Cat. No.: *B150387*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Methyl Tridecanoate** (CAS 1731-88-0), a saturated fatty acid methyl ester.^{[1][2]} This document is intended for use by researchers, scientists, and professionals in drug development and related fields. **Methyl Tridecanoate** serves as an intermediate in organic synthesis, a reference standard in gas chromatography, and is explored in biochemical research for its potential anti-inflammatory activity.^{[3][4]}

Core Physical and Chemical Properties

The fundamental identifiers and properties of **Methyl Tridecanoate** are summarized below, providing a foundational understanding of the compound.

Identifier	Value
IUPAC Name	methyl tridecanoate[1]
Synonyms	Tridecanoic acid, methyl ester; Methyl n-tridecanoate[1][5]
CAS Number	1731-88-0[1][5][6]
Molecular Formula	C ₁₄ H ₂₈ O ₂ [1][5][6]
Molecular Weight	228.37 g/mol [1][5][6]
Appearance	Clear, colorless liquid; Low melting solid[1][3][7]

Quantitative Physical Data

The following tables present key quantitative physical properties of **Methyl Tridecanoate**, compiled from various literature sources and supplier specifications. These values are critical for experimental design, process development, and quality control.

Table 1: Thermodynamic Properties

Property	Value	Conditions
Melting Point	5.0 to 7.0 °C[8]	760.00 mm Hg
	5.5 °C[9][10][11]	Literature Value
	7 °C / 44.6 °F[7][12][13]	-
Boiling Point	288.00 to 290.00 °C[8]	@ 760.00 mm Hg
	130 - 132 °C[7]	@ 4 torr
	131 °C[8][9][10][11]	@ 4.00 mm Hg
Flash Point	> 110 °C / > 230 °F[7][8]	Tag Closed Cup (TCC)
Vapor Pressure	0.00129 mmHg[1]	-

|| 0.002000 mmHg[8] || @ 25.00 °C (estimated) |

Table 2: Physicochemical Properties

Property	Value	Conditions
Density	0.864 g/mL [9] [10] [11]	@ 25 °C
	0.865 to 0.870 [8] [14]	@ 20.00 °C
	0.87 g/mL [7]	-
Refractive Index	1.43300 to 1.43600 [8] [14]	@ 20.00 °C
	n _{20/D} 1.435 [9] [11]	Literature Value
Solubility	Soluble in alcohol, ether, benzene, chloroform, methanol. [8] [15] [16]	-
	Insoluble in water. [8] [15]	Estimated water solubility: 0.3631 mg/L @ 25 °C. [8]

| logP (o/w) | 5.880 to 6.3[\[8\]](#)[\[14\]](#) | Estimated |

Experimental Protocols

The accurate determination of physical properties is paramount for research and development. The following sections detail the standard methodologies for measuring the key parameters of **Methyl Tridecanoate**.

Purity Determination by Gas Chromatography (GC)

Gas chromatography is the standard method for assessing the purity of fatty acid methyl esters (FAMEs) like **Methyl Tridecanoate**.[\[17\]](#)[\[18\]](#)

Objective: To quantify the purity of a **Methyl Tridecanoate** sample and identify any impurities.

Principle: The sample is vaporized and injected onto a chromatographic column. Components are separated based on their boiling points and interaction with the stationary phase. A Flame Ionization Detector (FID) is typically used for quantification.

Methodology:

- Instrument Setup:
 - Gas Chromatograph: Agilent Intuvo 9000 GC or similar.[19]
 - Column: A polar capillary column, such as a SUPELCOWAX 10 (0.53 mm × 30 m) or Agilent Intuvo HP-Innowax (60 m × 0.32 mm, 0.5 µm), is suitable for FAME analysis.[18][19]
 - Carrier Gas: Helium or Nitrogen at a constant flow rate (e.g., 2.1 mL/min).[19]
 - Injector: Split/splitless inlet, set to a temperature of 270 °C with a high split ratio (e.g., 100:1).[19]
 - Detector: Flame Ionization Detector (FID) set to 300 °C.[19]
- Sample Preparation:
 - If the sample is neat, dilute it in an appropriate solvent like hexane or toluene.
 - **Methyl Tridecanoate** can also be used as an internal standard for the analysis of other lipids.[17]
- Chromatographic Conditions:
 - Oven Program: An isothermal run at 215-225°C may be sufficient.[18] Alternatively, a temperature program can be used, for instance, holding at 60 °C for 10 minutes, followed by a ramp to a higher temperature to elute all components.[19]
- Analysis:
 - Inject a small volume (e.g., 0.5 - 1.0 µL) of the prepared sample.[19]
 - Record the chromatogram. The area of the peak corresponding to **Methyl Tridecanoate** is compared to the total area of all peaks to calculate the purity in percent (area %).

Melting Point Determination by Differential Scanning Calorimetry (DSC)

DSC is a precise thermoanalytical technique for determining the melting point and phase transitions of materials.[\[12\]](#)[\[20\]](#)

Objective: To determine the onset and peak melting temperatures of **Methyl Tridecanoate**.

Principle: DSC measures the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature. A phase transition, like melting, results in an endothermic peak on the DSC thermogram.

Methodology:

- **Sample Preparation:**
 - Accurately weigh a small amount of the sample (typically 2-5 mg) into an aluminum DSC pan.
 - Seal the pan hermetically.
- **Instrument Setup:**
 - Place the sample pan and an empty reference pan into the DSC cell.
- **Thermal Program:**
 - To erase the sample's previous thermal history, first heat it to 80°C and hold for 5 minutes.
[\[12\]](#)
 - Cool the sample at a controlled rate (e.g., 10°C/min) to a low temperature, such as -50°C, to ensure complete crystallization.[\[12\]](#)
 - Hold at this temperature for 5 minutes.[\[12\]](#)
 - Heat the sample at a constant rate (e.g., 5 or 10°C/min) to a temperature well above the melting point (e.g., 50°C).[\[4\]](#)[\[12\]](#)

- Data Analysis:
 - Record the heat flow versus temperature to generate a DSC thermogram.
 - The melting point is typically reported as the peak temperature of the endothermic melting event. The onset temperature, where melting begins, is also a valuable parameter.[12]

Density Determination using a Pycnometer

The pycnometer method is a highly accurate technique for determining the density of a liquid by precisely measuring a known volume of it.[6][8][9]

Objective: To accurately measure the density of liquid **Methyl Tridecanoate** at a specific temperature.

Principle: Density is calculated from the mass of the liquid that completely fills a glass flask (pycnometer) of a known, calibrated volume.

Methodology:

- Preparation:
 - Thoroughly clean and dry the pycnometer and its stopper.
 - Weigh the empty, dry pycnometer on an analytical balance (M1).[8]
- Measurement:
 - Fill the pycnometer with **Methyl Tridecanoate**, taking care to avoid air bubbles.
 - Insert the stopper, allowing excess liquid to exit through the capillary hole.[8]
 - Place the filled pycnometer in a thermostatic bath set to the desired temperature (e.g., 20°C or 25°C) until thermal equilibrium is reached.[8]
 - Remove the pycnometer from the bath, carefully dry the exterior, and weigh it (M2).[8]
- Calculation:

- The mass of the liquid is $(M_2 - M_1)$.
- The density (ρ) is calculated using the formula: $\rho = (M_2 - M_1) / V$, where V is the calibrated volume of the pycnometer.

Refractive Index Measurement using an Abbe Refractometer

The refractive index is a fundamental physical property used for substance identification and purity assessment. The Abbe refractometer is the standard instrument for this measurement.[\[1\]](#) [\[5\]](#)[\[7\]](#)

Objective: To measure the refractive index of liquid **Methyl Tridecanoate**.

Principle: The instrument measures the critical angle of total internal reflection of a thin layer of the sample held between two prisms. This angle is directly related to the refractive index.

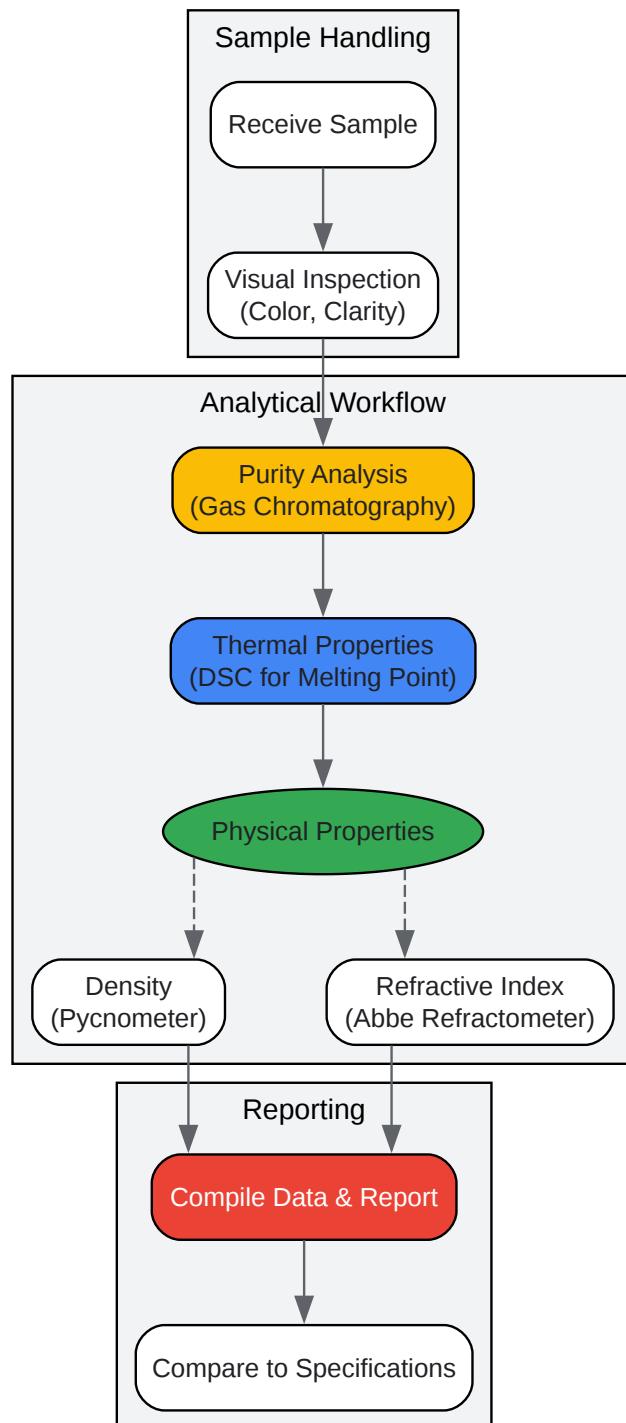
Methodology:

- Calibration and Setup:
 - Turn on the light source and circulate water from a thermostatic bath through the refractometer prisms to maintain a constant temperature (e.g., 20°C).[\[3\]](#)
 - Calibrate the instrument using a standard of known refractive index, such as distilled water.[\[1\]](#)
- Measurement:
 - Open the prisms and clean their surfaces with a soft tissue and an appropriate solvent (e.g., ethanol).
 - Place 2-3 drops of the **Methyl Tridecanoate** sample onto the surface of the lower prism and close the prisms firmly.[\[7\]](#)
 - Looking through the eyepiece, rotate the prism assembly until the light-dark boundary appears in the field of view.[\[7\]](#)

- If a colored band is visible, adjust the compensator knob to obtain a sharp, achromatic boundary.[7]
- Align this boundary precisely with the crosshairs in the eyepiece.[1]
- Read the refractive index value directly from the instrument's scale.[7]
- Perform at least three separate measurements and report the average value.[3]

Workflow and Visualizations

The following diagram illustrates a typical workflow for the characterization of a **Methyl Tridecanoate** sample.

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Caption: Workflow for the physical characterization of a **Methyl Tridecanoate** sample.

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